

Personal protective equipment for handling Azobenzene, 4-(phenylazo)-

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Compound of Interest

Compound Name: Azobenzene, 4-(phenylazo)-

Cat. No.: B072270

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Essential Safety and Handling Guide for 4-Phenylazoaniline

Chemical Identification: 4-Phenylazoaniline (CAS: 60-09-3) Synonyms: p-Aminoazobenzene, Aniline Yellow, C.I. Solvent Yellow 1[1][2]

This guide provides crucial safety and logistical information for laboratory professionals handling 4-Phenylazoaniline. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical.

Physicochemical and Hazard Data

A summary of the key physical, chemical, and hazard information for 4-Phenylazoaniline is provided below.

Property	Value
Appearance	Odorless brownish-yellow needles with a bluish coating, or an orange powder.[1]
Molecular Formula	C12H11N3
Molecular Weight	197.24 g/mol [1]
Melting Point	123-126 °C[3]
Boiling Point	> 360 °C[3]
Solubility	Slightly soluble in hot water; soluble in hot alcohol, ether, benzene, and chloroform.
Primary Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation.
Carcinogenicity	Classified as a Group 2B carcinogen (possibly carcinogenic to humans) by IARC.[1][4]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects. [5]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye and Face Protection	Use safety glasses with side-shields or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).
Skin Protection	Wear chemical-resistant, impervious gloves (e.g., disposable nitrile gloves).[5] Disposable Tyvek-type sleeves should be worn and taped to gloves.[6] A lab coat or disposable protective clothing is required.[5]
Respiratory Protection	For operations where dust may be generated, a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gases, and particulates (HEPA) is recommended.[6]

Operational Plan: Handling and Storage Protocols

Handling:

- **Training:** Before working with this chemical, ensure you have been trained on its proper handling and storage procedures.[1]
- **Ventilation:** Always handle 4-Phenylazoaniline in a well-ventilated area, preferably within a chemical fume hood.[5]
- **Avoid Dust Formation:** Take precautions to minimize the generation of dust.[5] Do not breathe in the dust.
- **Personal Hygiene:** Do not eat, drink, or smoke in the work area. Wash hands thoroughly with soap and water after handling.[5]
- **Labeling:** Ensure all containers are clearly labeled.[5]

Storage:

- Container: Store in the original, tightly closed container.[5]
- Conditions: Keep in a cool, dry, and well-ventilated place.[5] Refrigerated temperatures are recommended for storage.[6]
- Incompatibilities: Store away from strong oxidizing agents.[3]
- Security: Store in a locked-up area that is only accessible to authorized personnel.[7]

Disposal Plan

Proper disposal of 4-Phenylazoaniline and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material and its container must be disposed of as hazardous waste.
- Containment: Collect waste material in a sealed, labeled container.
- Disposal Route: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[4]
- Environmental Release: Avoid release to the environment.[4] Do not allow the product to enter drains.

Emergency Procedures

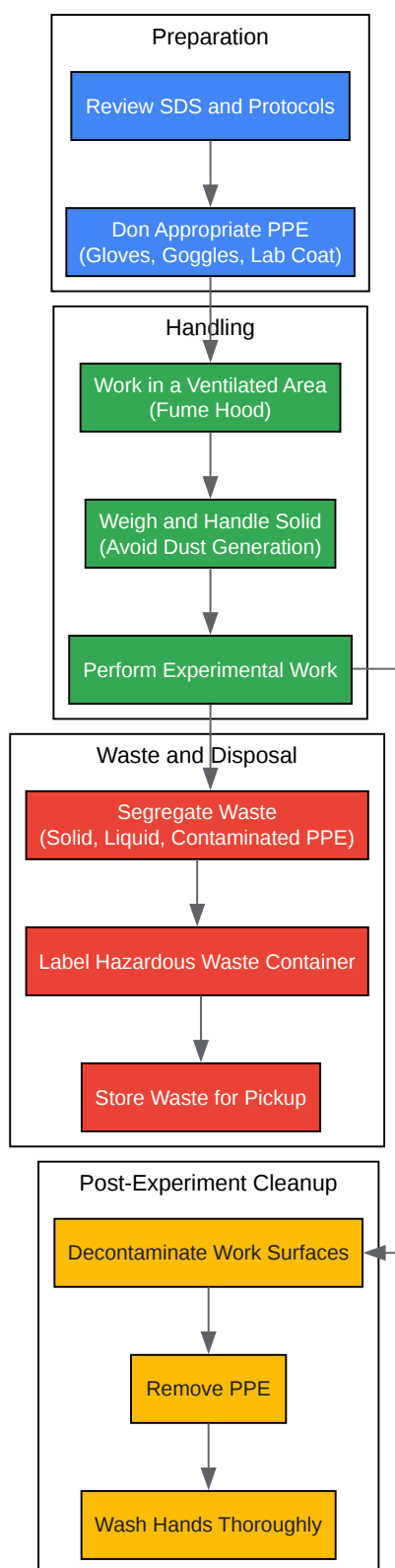
Spill Response:

- Isolate the Area: Evacuate personnel from the immediate area and move upwind.[5] Isolate the spill or leak area for at least 25 meters for solids.[6]
- Control Ignition Sources: Remove all sources of ignition.[6]
- Cleanup:
 - For small spills, dampen the solid material with acetone and transfer it to a suitable container for disposal.[6][8]

- Use absorbent paper dampened with acetone to pick up any remaining material.[8]
- Avoid generating dust during cleanup.[5]
- Decontamination: Wash all contaminated surfaces with acetone followed by a soap and water solution.[8]
- PPE for Cleanup: Wear appropriate PPE, including respiratory protection, during spill cleanup.[5]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention if you feel unwell.[4]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water.[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult an ophthalmologist.
- Ingestion: Do NOT induce vomiting. If the person is conscious, give one or two glasses of water to dilute the chemical. Immediately call a poison control center or physician.[6][8]



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Caption: Workflow for Safe Handling and Disposal of 4-Phenylazoaniline.

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